

cis-2-Pentenenitrile material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **cis-2-Pentenenitrile**

Cat. No.: **B1312415**

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An In-depth Technical Guide on the Material Safety of cis-2-Pentanenitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for cis-2-Pentanenitrile (CAS No. 25899-50-7). The information is compiled from various sources to ensure a thorough understanding of the substance's properties and associated hazards, which is crucial for safe handling and use in research and development.

Chemical and Physical Properties

cis-2-Pentanenitrile is a linear unsaturated liquid nitrile.^[1] Its molecular structure includes a five-carbon chain with a carbon-carbon double bond between the second and third carbon atoms and a nitrile group at the end. The "cis" configuration indicates that the hydrogen atoms on the double bond are on the same side.^[2]

Property	Value	Source
Molecular Formula	C5H7N	[1] [2]
Molecular Weight	81.118 g/mol	[1]
Appearance	Colorless to clear yellow liquid	[2] [3]
Boiling Point	37-38 °C	[2]
127-128 °C at 766 mm Hg	[4]	
234 °F at 760 mmHg	[3]	
Melting Point	-180 °C	[2]
-102 °C	[2]	
Density	0.821 g/mL at 20 °C	[4]
0.82 at 39 °F	[3]	
Flash Point	73.8 °F	[3]
Vapor Pressure	6 mmHg at 77 °F	[3]
110 mmHg at 122 °F	[3]	
134 mmHg at 158 °F	[3]	
Water Solubility	5 to 10 mg/mL at 66 °F	[3]
Refractive Index	n _{20/D} 1.424	[4]

Hazard Identification and GHS Classification

The following GHS classification is for "2-Pentanenitrile" and may not be specific to the cis-isomer, but should be considered relevant in the absence of isomer-specific data.

Hazard Class	Hazard Category
Flammable liquids	Category 3
Acute toxicity, Oral	Category 3
Acute toxicity, Dermal	Category 3
Acute toxicity, Inhalation	Category 3
Skin sensitization	Category 1
Specific target organ toxicity – repeated exposure	Category 1

Signal Word: Danger[\[5\]](#)

Hazard Statements:

- H226: Flammable liquid and vapor.[\[3\]](#)[\[5\]](#)
- H301: Toxic if swallowed.[\[3\]](#)[\[5\]](#)
- H311: Toxic in contact with skin.[\[3\]](#)
- H331: Toxic if inhaled.[\[3\]](#)

Toxicological Information

cis-2-Pentanenitrile is considered a moderate health hazard.[\[2\]](#) Studies in rats have shown that acute oral exposure can cause vestibular toxicity at doses of 1.5 mmol/kg and higher.[\[6\]](#) This toxicity is believed to involve CYP-mediated bioactivation.[\[6\]](#)[\[7\]](#) Pre-treatment with a CYP inhibitor, 1-aminobenzotriazole, was found to block the toxic effects.[\[6\]](#)[\[7\]](#) The vestibular toxicity is characterized by hair cell loss in the vestibular sensory epithelia.[\[7\]](#)

Experimental Protocols

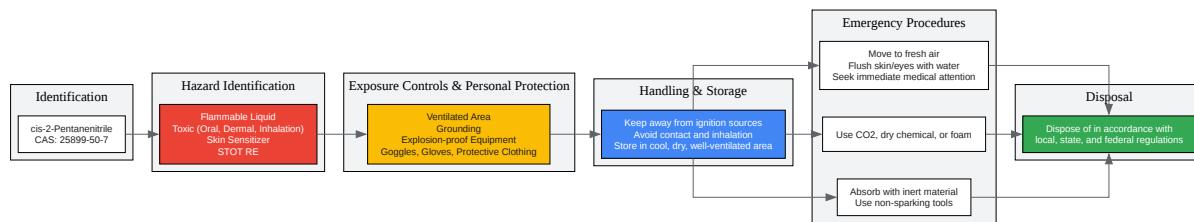
Vestibular Toxicity Assessment in Rats

A study on the vestibular toxicity of cis-2-Pantanenitrile in adult male Long-Evans rats involved the following protocol[7]:

- Dosing: Rats were orally administered cis-2-Pantanenitrile at doses of 0, 1.25, 1.50, 1.75, or 2.0 mmol/kg in corn oil.
- Behavioral Assessment: Changes in open-field activity and rating scores in a test battery for vestibular dysfunction were assessed.
- Histopathology: Surface preparations of the vestibular sensory epithelia were observed for hair cell loss using scanning electron microscopy.
- CYP Inhibition: A separate experiment involved pre-treatment with the universal CYP inhibitor, 1-aminobenzotriazole, to investigate its effect on cis-2-Pantanenitrile toxicity.
- CNS Evaluation: The central nervous system was assessed for degenerating neurons using Fluoro-Jade C staining.

Signaling Pathways and Logical Relationships

The following diagram illustrates the logical workflow for the safe handling of cis-2-Pantanenitrile, from hazard identification to disposal.



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Caption: Safe handling workflow for cis-2-Pantanenitrile.

Handling and Storage

Handling:

- Handle in a well-ventilated place.[5]
- Wear suitable protective clothing, gloves, and eye/face protection.[5][8]
- Keep away from heat, sparks, open flames, and hot surfaces.[8][9]
- Use non-sparking tools and take precautionary measures against static discharges.[8][9]
- Avoid contact with skin and eyes, and avoid breathing mist, gas, or vapors.[5]

Storage:

- Store in a dry, cool, and well-ventilated place.[5][8]
- Keep the container tightly closed.[5][8]
- Store apart from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[8]

Stability and Reactivity

cis-2-Pantanenitrile is relatively stable under normal storage conditions.[2] However, nitriles, in general, may polymerize in the presence of metals and some metal compounds. They are incompatible with acids, and mixing with strong oxidizing acids can lead to extremely violent reactions. Nitriles are also generally incompatible with other oxidizing agents like peroxides and epoxides.[10]

First-Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[5]

- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water.[5]
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and call a doctor or Poison Control Center immediately.[5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5]
- Specific Hazards: This chemical is flammable.[10] Vapors may form explosive mixtures with air and may travel to a source of ignition and flash back.[8] Containers may explode when heated.[8]
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.[8]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas. Ensure adequate ventilation. Remove all sources of ignition. Avoid breathing vapors and contact with skin and eyes.[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[5]
- Methods for Cleaning Up: Collect spillage with inert absorbent material (e.g., sand, silica gel). Use spark-proof tools and explosion-proof equipment. Keep in suitable, closed containers for disposal.[8]

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- To cite this document: BenchChem. [cis-2-Pentenenitrile material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1312415#cis-2-pentenenitrile-material-safety-data-sheet-msds>]

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